Comprehensive Guide to the Analytical Detection of 1,2-Oxazole-4-carbothioamide

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Compound of Interest

Compound Name:	*1,2-Oxazole-4-carbothioamide*
CAS No.:	*68251-67-2*
Cat. No.:	*B1501631*

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Abstract

This document provides a detailed guide on the principal analytical methodologies for the qualitative and quantitative determination of **1,2-Oxazole-4-carbothioamide**. As a heterocyclic compound of significant interest in medicinal chemistry and agrochemical development, robust and validated analytical techniques are paramount for its characterization, purity assessment, and pharmacokinetic studies.[1][2] This guide delves into the theoretical underpinnings and practical execution of High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Electrochemical Sensing. Each section offers a detailed protocol, explains the scientific rationale behind methodological choices, and provides guidance on data interpretation, establishing a self-validating framework for researchers.

Introduction: The Significance of 1,2-Oxazole-4-carbothioamide

1,2-Oxazole-4-carbothioamide is a heterocyclic compound featuring an oxazole ring and a carbothioamide functional group. The oxazole moiety is a key structural feature in numerous

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pharmaceuticals, contributing to a wide range of biological activities, including anti-inflammatory and antimicrobial effects.[1][3] The thioamide group, a bioisostere of the amide bond, imparts unique physicochemical properties, such as increased acidity of the N-H group, altered hydrogen bonding capabilities, and distinct spectroscopic signatures.[4] These properties make it a valuable scaffold in drug design and a target for novel analytical strategies.

The accurate detection and quantification of this molecule are critical across the development pipeline—from synthesis verification and purity analysis in chemical development to metabolite identification and quantification in preclinical and clinical studies. This guide provides the foundational methods to achieve these analytical objectives.

Physicochemical Properties of 1,2-Oxazole-4-carbothioamide

A thorough understanding of the analyte's properties is the cornerstone of robust method development.

Property	Value	Source(s)
CAS Number	118802-31-6	[1][5]
Molecular Formula	$C_4H_4N_2OS$	[1][5]
Molecular Weight	128.16 g/mol	[1][2]
Appearance	Pale yellow solid	[1]
Storage Conditions	2-8°C	[2]
Key Functional Groups	Oxazole Ring, Carbothioamide (-$CSNH_2$)	[1]

The presence of the aromatic oxazole ring and the polar, UV-active thioamide group suggests that HPLC with UV detection is a suitable primary analytical technique. The molecule's ionizable nature also makes it an excellent candidate for mass spectrometry-based methods.

Chromatographic Methods: Separation and Quantification

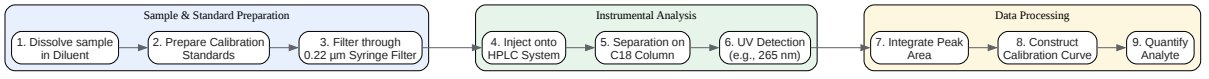
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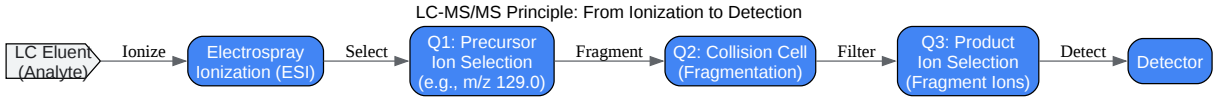
Chromatography is the gold standard for separating the analyte from complex matrices, such as reaction mixtures, biological fluids, or formulated products.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV offers a robust, cost-effective, and widely accessible method for routine quantification and purity analysis. The thioamide C=S bond typically exhibits a UV absorption maximum around 265 nm, providing a chromophore for sensitive detection.[4]

Reversed-phase HPLC (RP-HPLC) is the method of choice. The analyte is partitioned between a nonpolar stationary phase (e.g., C18) and a polar mobile phase. By gradually increasing the organic solvent content in the mobile phase (gradient elution), compounds are eluted based on their hydrophobicity. **1,2-Oxazole-4-carbothioamide**, being moderately polar, will elute at a predictable retention time under optimized conditions.





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